

Coretinphencone: A Technical Guide to its Discovery, Isolation, and Characterization

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Compound of Interest

Compound Name: Coretinphencone

Cat. No.: B3028144

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Abstract

This document provides a comprehensive technical overview of the novel bioactive compound, **Coretinphencone**. It details the initial discovery, a robust methodology for its isolation and purification from the marine sponge *Acervochalina anomala*, and an elucidation of its putative mechanism of action through the MAPK/ERK signaling pathway. All quantitative data from the isolation and characterization processes are presented, alongside detailed experimental protocols and visual diagrams of key workflows and biological pathways to facilitate understanding and replication.

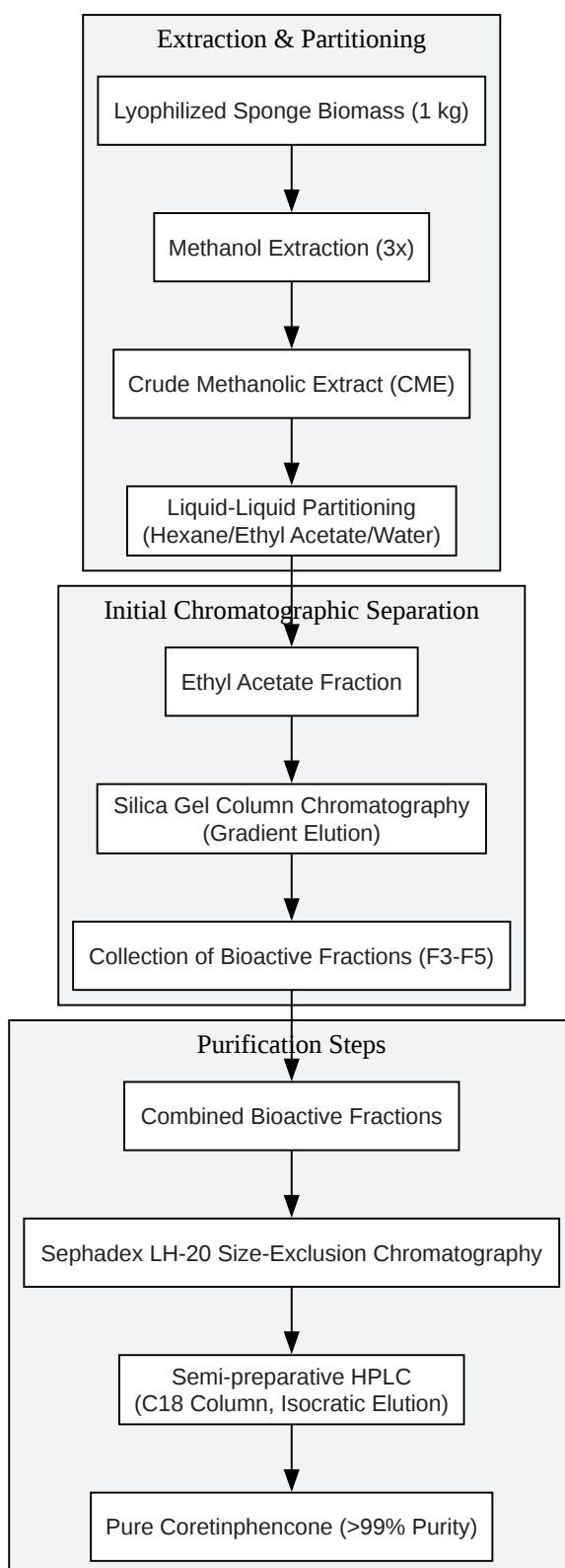
Discovery and Source Organism

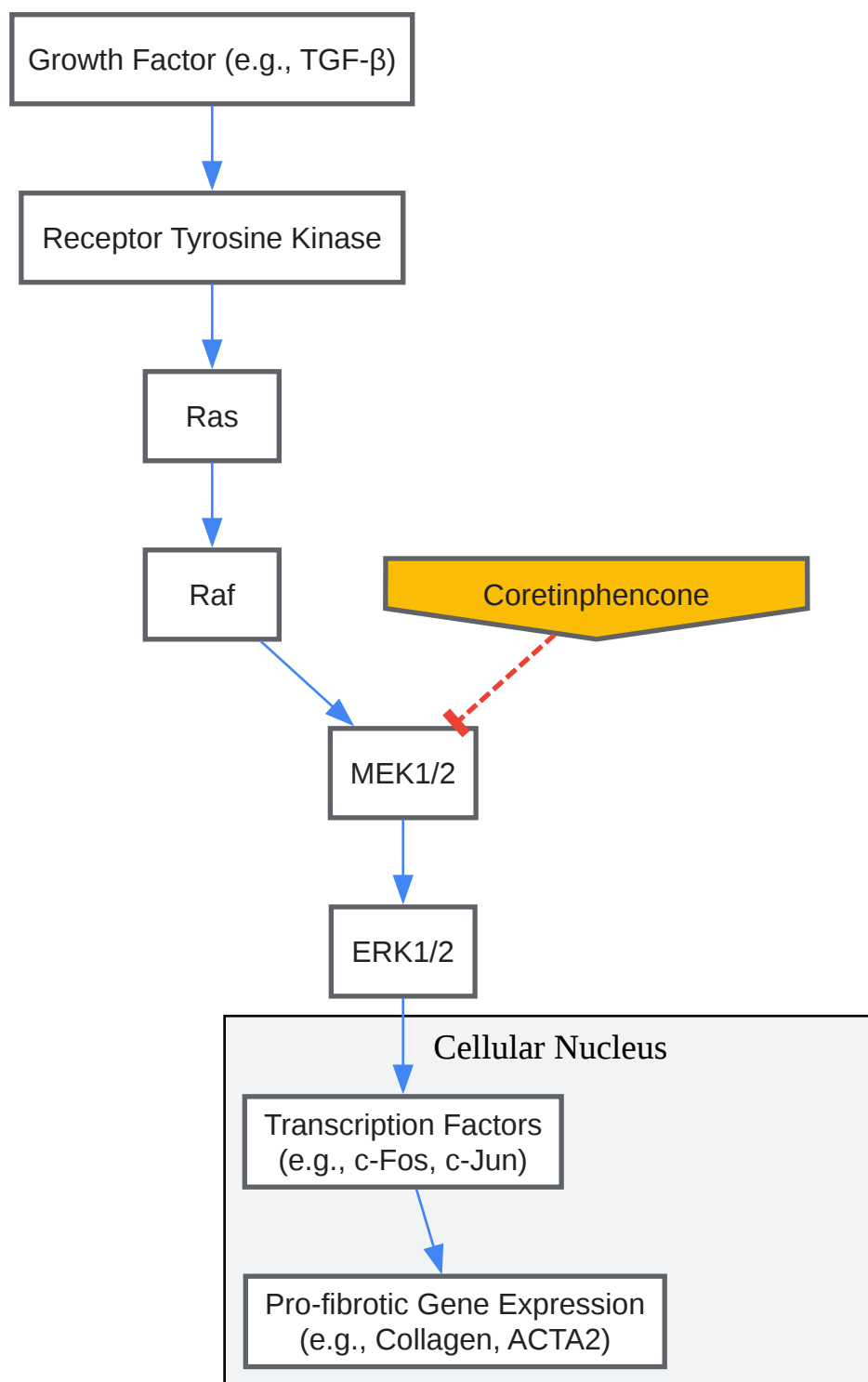
Coretinphencone is a novel polyphenolic compound first identified during a high-throughput screening of natural product extracts for potential anti-fibrotic activity. The crude methanolic extract from the deep-sea marine sponge *Acervochalina anomala*, collected in the Pacific Ocean's Kermadec Trench, demonstrated significant inhibition of collagen deposition in a primary human fibroblast assay. Subsequent bio-assay guided fractionation of this extract led to the isolation of the active principle, **Coretinphencone**.

Isolation and Purification of Coretinphencone

The isolation of **Coretinphencone** from the lyophilized biomass of *A. anomala* is a multi-step process involving solvent extraction, liquid-liquid partitioning, and sequential chromatographic separations. The overall workflow is depicted below, followed by detailed experimental protocols and a summary of the quantitative data from a representative isolation batch.

Experimental Workflow





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